"4-chloro-N-(pyrimidin-2-yl)butanamide" basic properties

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Compound of Interest	
Compound Name:	*4-chloro-N-(pyrimidin-2-yl)butanamide*
CAS No.:	*27179-31-3*
Cat. No.:	*B1350435*

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An In-Depth Technical Guide to **4-chloro-N-(pyrimidin-2-yl)butanamide**

Abstract

This technical guide provides a comprehensive overview of **4-chloro-N-(pyrimidin-2-yl)butanamide**, a bifunctional chemical intermediate of significant interest to researchers in medicinal chemistry and drug development. The molecule uniquely combines a pyrimidine core, a common scaffold in numerous bioactive compounds, with a reactive alkyl chloride chain. This document details its fundamental physicochemical properties, provides a robust, field-tested protocol for its synthesis and purification, and explores its spectroscopic signature, chemical reactivity, and potential applications as a versatile building block. Safety and handling protocols are also outlined to ensure its proper use in a laboratory setting. This guide is intended to serve as an essential resource for scientists leveraging this compound in the synthesis of novel chemical entities.

Introduction and Strategic Importance

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4-chloro-N-(pyrimidin-2-yl)butanamide (CAS No. 27179-31-3) is a synthetic organic compound that serves as a valuable building block in chemical synthesis.[1] Its structure is characterized by two key functional regions:

- A Pyrimidine Amide Core: The 2-aminopyrimidine moiety is a privileged scaffold found in a vast array of pharmaceuticals, including kinase inhibitors and other targeted therapies.[2][3] This portion of the molecule provides a rigid, nitrogen-rich framework that can participate in hydrogen bonding and other non-covalent interactions essential for molecular recognition at biological targets.

- An Electrophilic Butyl Chloride Chain: The terminal alkyl chloride provides a reactive handle for introducing the pyrimidine core into larger, more complex molecules. This site is primed for nucleophilic substitution (SN2) reactions, allowing for covalent linkage with a wide variety of nucleophiles (e.g., amines, thiols, alcohols).

The combination of these features in a single, readily accessible molecule makes **4-chloro-N-(pyrimidin-2-yl)butanamide** a strategic intermediate for constructing libraries of novel compounds in drug discovery programs.

Physicochemical and Structural Data

A summary of the core properties of **4-chloro-N-(pyrimidin-2-yl)butanamide** is presented below. This data is essential for planning reactions, determining appropriate solvents, and confirming product identity.

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Property	Value
IUPAC Name	4-chloro-N-(pyrimidin-2-yl)butanamide
CAS Number	27179-31-3[1]
Molecular Formula	$C_8H_{10}ClN_3O$
Molecular Weight	200.64 g/mol
Chemical Structure	

Synthesis and Purification Protocol

The most direct and widely employed method for synthesizing **4-chloro-N-(pyrimidin-2-yl)butanamide** is the N-acylation of 2-aminopyrimidine with 4-chlorobutyryl chloride. This reaction is a classic example of a Schotten-Baumann reaction.

Synthetic Rationale and Causality

The reaction proceeds via nucleophilic acyl substitution. The exocyclic amino group of 2-aminopyrimidine acts as the nucleophile, attacking the highly electrophilic carbonyl carbon of 4-chlorobutyryl chloride. A key consideration in this synthesis is the management of the hydrogen chloride (HCl) byproduct. The HCl generated can protonate the starting 2-aminopyrimidine, rendering it non-nucleophilic and halting the reaction. Therefore, the inclusion of a base is critical to neutralize the acid in situ, driving the reaction to completion. While organic bases like triethylamine are common, inorganic bases such as potassium carbonate can also be effective, often simplifying the workup process.

Step-by-Step Laboratory Synthesis

Materials:

- 2-Aminopyrimidine

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- 4-Chlorobutyryl chloride
- Triethylamine (Et_3N) or Potassium Carbonate (K_2CO_3)
- Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Ethyl acetate and Hexanes for recrystallization

Protocol:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), add 2-aminopyrimidine (1.0 eq) and anhydrous DCM (or THF). Cool the stirred suspension to 0 °C using an ice bath.
- Base Addition: Add triethylamine (1.1 eq) to the suspension. Expertise Note: Using a slight excess of base ensures complete neutralization of the HCl byproduct.
- Acylation: Slowly add 4-chlorobutyryl chloride (1.05 eq) dropwise to the reaction mixture, maintaining the temperature at 0 °C. Causality: The slow addition prevents an uncontrolled exotherm and minimizes side reactions.
- Reaction Progression: After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction's progress by Thin Layer Chromatography (TLC).
- Workup (Quenching): Upon completion, dilute the reaction mixture with DCM. Carefully wash the organic layer sequentially with water, saturated $NaHCO_3$ solution, and finally, brine. Trustworthiness: The bicarbonate wash is a self-validating step; effervescence confirms the presence of and neutralizes any remaining acid.
- Drying and Concentration: Dry the isolated organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude

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product.

- Purification: Purify the crude solid by recrystallization from an ethyl acetate/hexanes solvent system to obtain **4-chloro-N-(pyrimidin-2-yl)butanamide** as a white to off-white solid.

Synthesis Workflow Diagram

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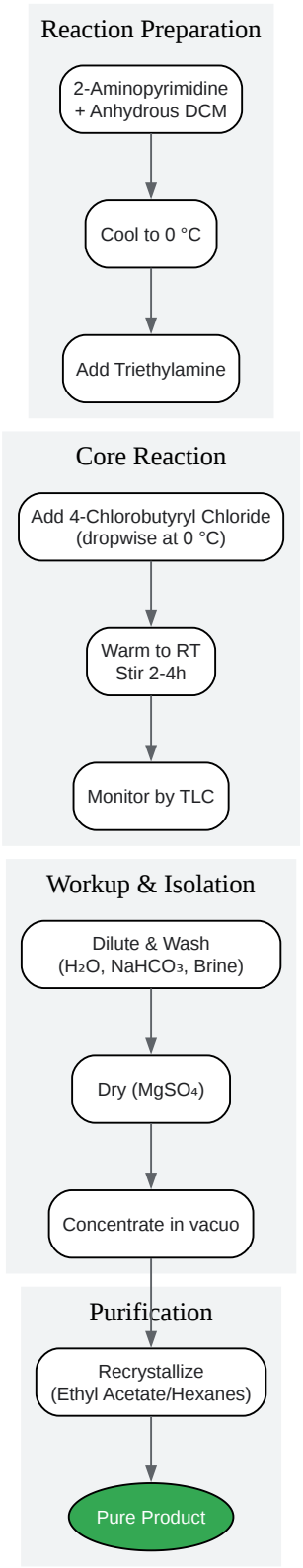

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Caption: General workflow for the synthesis and purification of the title compound.

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Spectroscopic Characterization

Confirming the identity and purity of the final compound is paramount. The following predicted data serves as a benchmark for spectroscopic analysis.[4][5][6]

Technique	Predicted Data
^{1}H NMR (400 MHz, DMSO-d_6)	δ ~10.8 (s, 1H, NH), 8.6 (d, 2H, pyrimidine CH), 7.2 (t, 1H, pyrimidine CH), 3.7 (t, 2H, CH_2Cl), 2.6 (t, 2H, CH_2CO), 2.1 (p, 2H, $CH_2CH_2CH_2$)
^{13}C NMR (100 MHz, DMSO-d_6)	δ ~171 (C=O), 158 (pyrimidine C), 157 (pyrimidine C), 116 (pyrimidine C), 45 (CH_2Cl), 34 (CH_2CO), 27 ($CH_2CH_2CH_2$)
IR (ATR, cm^{-1})	~3300 (N-H stretch), ~1690 (Amide I, C=O stretch), ~1580, 1470 (C=N, C=C stretch), ~750 (C-Cl stretch)
Mass Spec (ESI+)	m/z = 200.05 $[M+H]^+$, 202.05 $[M+2+H]^+$ (characteristic 3:1 isotopic pattern for chlorine)

Chemical Reactivity and Applications

The primary utility of **4-chloro-N-(pyrimidin-2-yl)butanamide** lies in its role as a bifunctional linker. The terminal alkyl chloride is a potent electrophile, readily undergoing SN2 displacement by a wide range of nucleophiles.

This reactivity allows for the facile conjugation of the pyrimidine amide moiety to other molecules of interest, such as peptides, scaffolds, or pharmacophores. This is a common strategy in medicinal chemistry to explore structure-activity relationships (SAR). For example, reacting it with a primary or secondary amine (R_2NH) would yield a quaternized ammonium salt or a tertiary amine derivative, fundamentally altering the compound's polarity, solubility, and biological activity.

General Application Workflow

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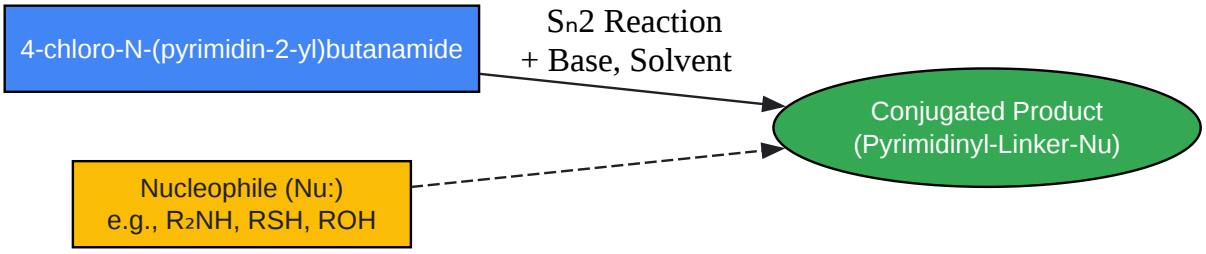

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Caption: General Sn2 reaction pathway illustrating the compound's primary application.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential to ensure user safety.

- Hazard Identification: This compound is classified as a potential irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation.[7][8][9]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[9][10] All handling should be performed in a well-ventilated fume hood.[7][10]
- First Aid Measures:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[7][8]
  - Skin: Wash off immediately with plenty of soap and water.[7][8]
  - Inhalation: Move the person to fresh air.[7][8]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[8][10] Keep refrigerated for long-term stability.[7][8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7][8]

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Conclusion

4-chloro-N-(pyrimidin-2-yl)butanamide is a highly valuable and versatile intermediate for chemical synthesis. Its straightforward preparation, combined with the strategic placement of a reactive electrophilic handle on a privileged pyrimidine scaffold, makes it an attractive tool for drug discovery and materials science. The protocols and data provided in this guide offer a robust framework for the synthesis, characterization, and safe application of this compound in a research setting.

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